

# Essential Safety and Operational Guide for D-erythro-Sphingosine-13C2,D2

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## Compound of Interest

Compound Name: *D-erythro-Sphingosine-13C2,D2*

Cat. No.: *B10782803*

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This guide provides immediate safety, handling, and disposal protocols for **D-erythro-Sphingosine-13C2,D2**, tailored for researchers, scientists, and drug development professionals. Given the conflicting hazard information available, a conservative approach to personal protective equipment (PPE) and handling is strongly advised.

## Hazard Assessment and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) for the parent compound, D-erythro-Sphingosine, do not classify it as hazardous under OSHA standards, other sources indicate potential risks. One SDS classifies it as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation[1][2][3]. Therefore, it is prudent to handle this compound with a comprehensive suite of personal protective equipment.

### Recommended Personal Protective Equipment

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	Must meet ANSI Z87.1 standards[4][5]	Protects against splashes and airborne particles that could cause serious eye irritation[3].
Hand Protection	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Check manufacturer's compatibility data[5].	Prevents skin contact, which may cause irritation[3]. Contaminated gloves should be removed before touching other surfaces[4].
Body Protection	Laboratory Coat	Flame-resistant material if open flames are present[4].	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH/MSHA Approved Respirator	Recommended if handling powders outside of a ventilated enclosure or if irritation is experienced.	Minimizes inhalation of dust that may cause respiratory irritation[3].

## Operational Handling and Storage

### Handling:

- Ventilation: Handle in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood or a Class II Biosafety Cabinet is recommended[6].
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing[2].
- Aerosol Prevention: Avoid actions that could generate dust.

- Hygiene: Wash hands thoroughly after handling[3]. Do not eat, drink, or smoke in the handling area[3].

#### Storage:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place. The recommended storage temperature is -20°C.
- Incompatibilities: Keep away from strong oxidizing agents.

## Disposal Plan

Dispose of **D-erythro-Sphingosine-13C2,D2** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

#### Waste Categorization:

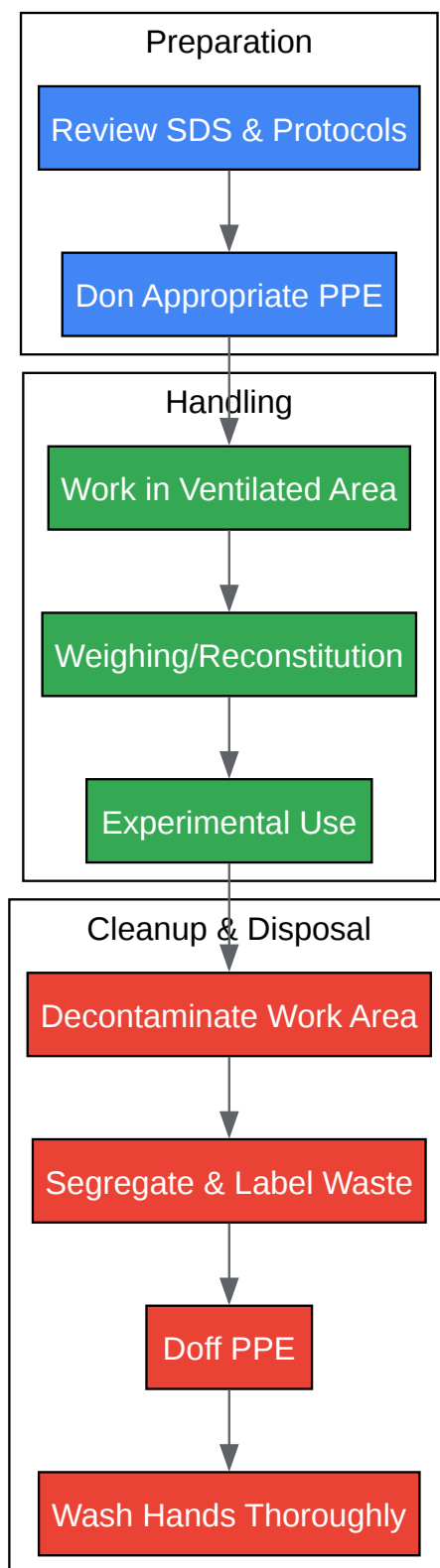
- Solid Waste: Unused or contaminated solid material should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing the compound should be collected in a labeled, sealed container for hazardous liquid waste.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be disposed of as hazardous waste.

#### Disposal Procedure:

- Segregation: Do not mix with other waste streams unless compatible.
- Labeling: Clearly label waste containers with the chemical name and associated hazards.
- Collection: Arrange for collection by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **D-erythro-Sphingosine-13C2,D2** from receipt to disposal.



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Safe handling workflow for **D-erythro-Sphingosine-13C2,D2**.

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